

Safety and handling precautions for Phenylmethan-d2-ol

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Compound of Interest

Compound Name: *Phenylmethan-d2-ol*

Cat. No.: *B1357021*

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An In-depth Technical Guide to the Safe Handling of **Phenylmethan-d2-ol**

This guide provides comprehensive safety and handling information for **Phenylmethan-d2-ol** (also known as Benzyl- α,α -d2 alcohol), intended for researchers, scientists, and professionals in drug development. The following sections detail the hazards, protective measures, and emergency procedures associated with this compound.

Chemical Identification and Physical Properties

Phenylmethan-d2-ol is a deuterated form of benzyl alcohol. The substitution of hydrogen atoms with deuterium at the α -position can be utilized in tracer studies or to investigate kinetic isotope effects in metabolic pathways.

Table 1: Physical and Chemical Properties of **Phenylmethan-d2-ol**

Property	Value	Reference
CAS Number	21175-64-4	[1]
Molecular Formula	C ₆ H ₅ CD ₂ OH	[1]
Molecular Weight	110.15 g/mol	[2]
Appearance	Colorless, oily liquid	[3]
Boiling Point	203-205 °C (lit.)	[1]
Melting Point	-16 to -13 °C (lit.)	[1]
Density	1.065 g/mL at 25 °C	[1]
Flash Point	101 °C (213.8 °F) - closed cup	[1]
Refractive Index	n _{20/D} 1.5388 (lit.)	[1]

Hazard Identification and Classification

Phenylmethan-d2-ol is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Serious Eye Irritation	2	H319: Causes serious eye irritation

Source:[\[1\]](#)

Signal Word: Warning[\[1\]](#)

Safe Handling and Storage

Proper handling and storage are crucial to minimize risks associated with **Phenylmethan-d2-ol**.

Precautions for Safe Handling

- Avoid contact with skin and eyes.[[4](#)]
- Do not breathe vapors or mist.
- Ensure adequate ventilation in the handling area.[[5](#)]
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Keep away from open flames, hot surfaces, and sources of ignition.

Conditions for Safe Storage

- Store in a tightly closed container.[[6](#)]
- Keep in a cool, dry, and well-ventilated place.[[7](#)]
- Recommended long-term storage is at 4°C, sealed and protected from moisture and light.[[2](#)]
[[8](#)]
- The substance is hygroscopic.[[6](#)]
- It may form explosive peroxides and oxidizes slowly in the air to benzaldehyde and benzoic acid.[[3](#)]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to prevent exposure.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Reference
Eye/Face Protection	Use safety glasses with side-shields or goggles.	[4][6]
Skin Protection	Handle with chemically resistant gloves (e.g., nitrile rubber). Inspect gloves before use.	[3][4]
Body Protection	Wear appropriate protective clothing to prevent skin exposure.	[3][9]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.	[9]

Hygiene Measures

Change contaminated clothing and wash hands after working with the substance. Preventive skin protection is recommended.

First Aid Measures

In case of exposure, follow these first-aid procedures immediately.

Table 4: First Aid Procedures

Exposure Route	First Aid Measure	Reference
If Swallowed	Call a POISON CENTER or doctor if you feel unwell. Rinse mouth. Caution: Risk of aspiration if the victim vomits.	
If Inhaled	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.	[4]
In Case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	
In Case of Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.	

Fire-Fighting and Accidental Release Measures

Fire-Fighting

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Specific Hazards: The substance is combustible. Vapors are heavier than air and may form explosive mixtures with air on intense heating.[6] Hazardous combustion products include carbon oxides.[6]
- Firefighter Protection: Wear a self-contained breathing apparatus for firefighting if necessary. [4]

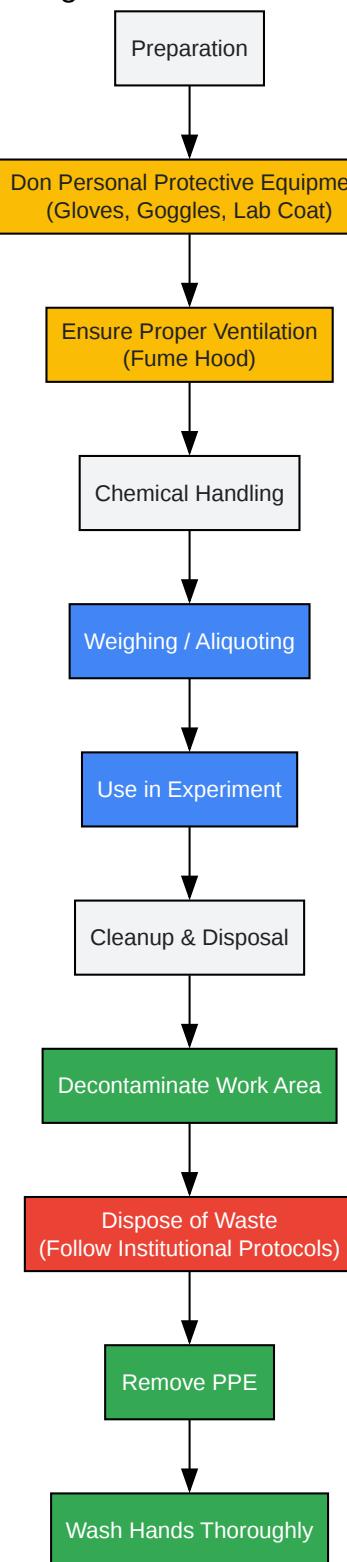
Accidental Release

- Personal Precautions: Do not breathe vapors. Avoid substance contact. Ensure adequate ventilation and evacuate the danger area.
- Environmental Precautions: Do not let the product enter drains.[\[4\]](#)
- Containment and Cleanup: Cover drains. Collect, bind, and pump off spills. Absorb with liquid-absorbent material (e.g., Chemizorb®). Dispose of the collected material as hazardous waste.[\[4\]](#)

Visualized Protocols and Workflows

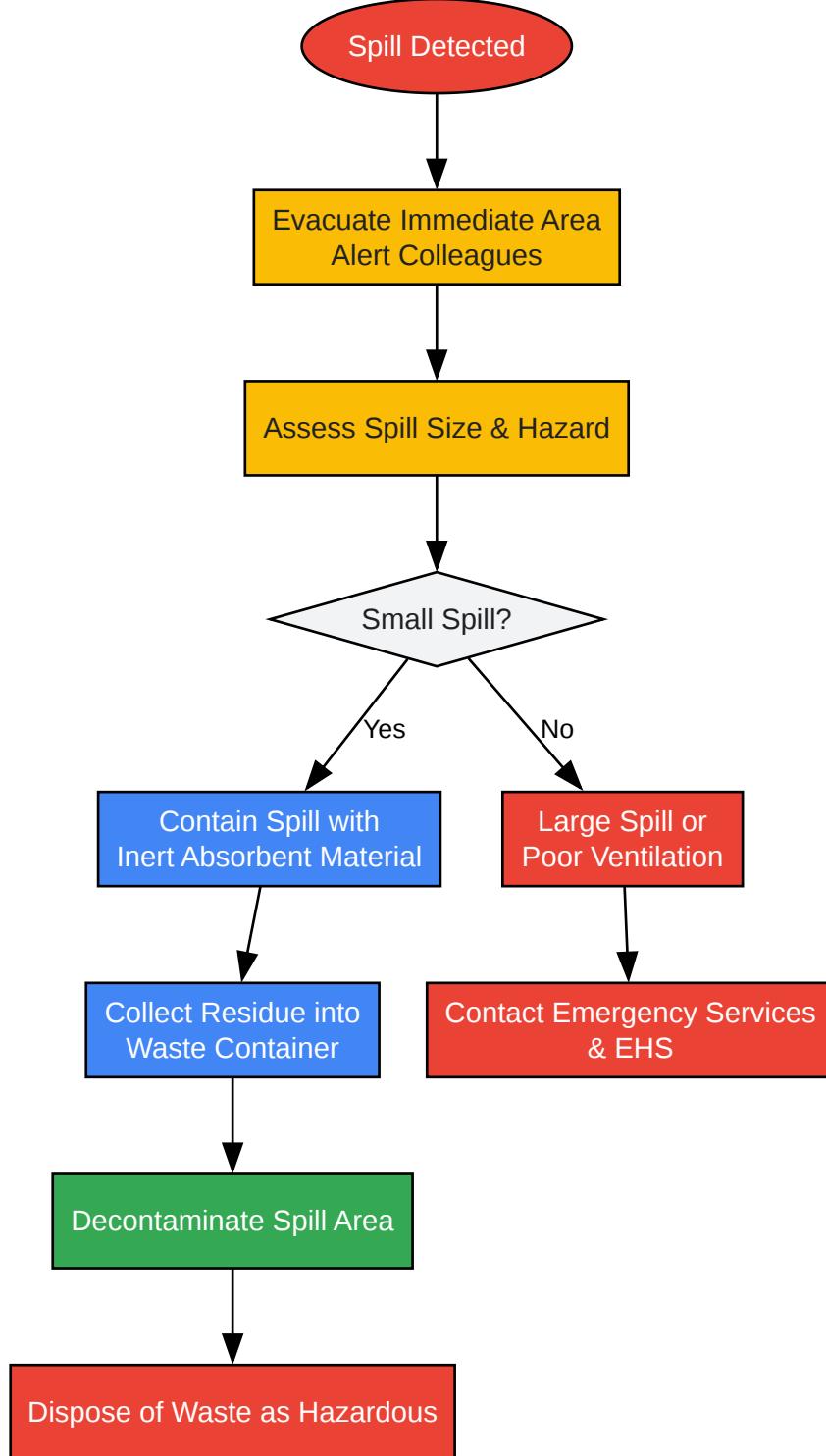
The following diagrams illustrate standard procedures for handling **Phenylmethan-d2-ol**.

Standard Handling Workflow for Phenylmethan-d2-ol

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Caption: Standard laboratory workflow for handling **Phenylmethan-d2-ol**.

Logical Flow for Accidental Spill Response

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Caption: Decision-making workflow for responding to a **Phenylmethan-d2-ol** spill.

Disclaimer: This document is intended as a guide and is based on publicly available safety data. It is not a substitute for a thorough review of the manufacturer's Safety Data Sheet (SDS) and adherence to all institutional and regulatory safety protocols. Users are responsible for conducting their own risk assessments before handling this chemical.

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